

An In-depth Technical Guide to 3-Ethoxythiophene-2-carboxylic acid

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Compound of Interest

Compound Name: 3-Ethoxythiophene-2-carboxylic acid

Cat. No.: B147990

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CAS Number: 139926-23-1

This technical guide provides a comprehensive overview of **3-Ethoxythiophene-2-carboxylic acid**, a heterocyclic compound of interest to researchers, scientists, and professionals in drug development. This document outlines its chemical properties, synthesis, spectral characteristics, and potential applications, with a focus on experimental details and data presentation.

Chemical Properties and Structure

3-Ethoxythiophene-2-carboxylic acid is a substituted thiophene derivative. The presence of both a carboxylic acid and an ethoxy group on the thiophene ring makes it a versatile building block in organic synthesis, particularly in the development of pharmaceutical intermediates.

Table 1: Physicochemical Properties

Property	Value	Source/Notes
CAS Number	139926-23-1	
Molecular Formula	C ₇ H ₈ O ₃ S	
Molecular Weight	172.20 g/mol	
Appearance	White to off-white solid	Inferred from related compounds
Melting Point	No data available	Melting point of the related 3-methylthiophene-2-carboxylic acid is 147-149 °C.
Solubility	Expected to be soluble in polar organic solvents like DMSO and methanol. Limited solubility in water.	General solubility behavior of thiophene carboxylic acids.
pKa	No data available	Expected to be in the range of typical carboxylic acids.

Synthesis

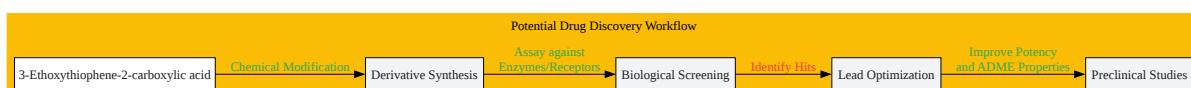
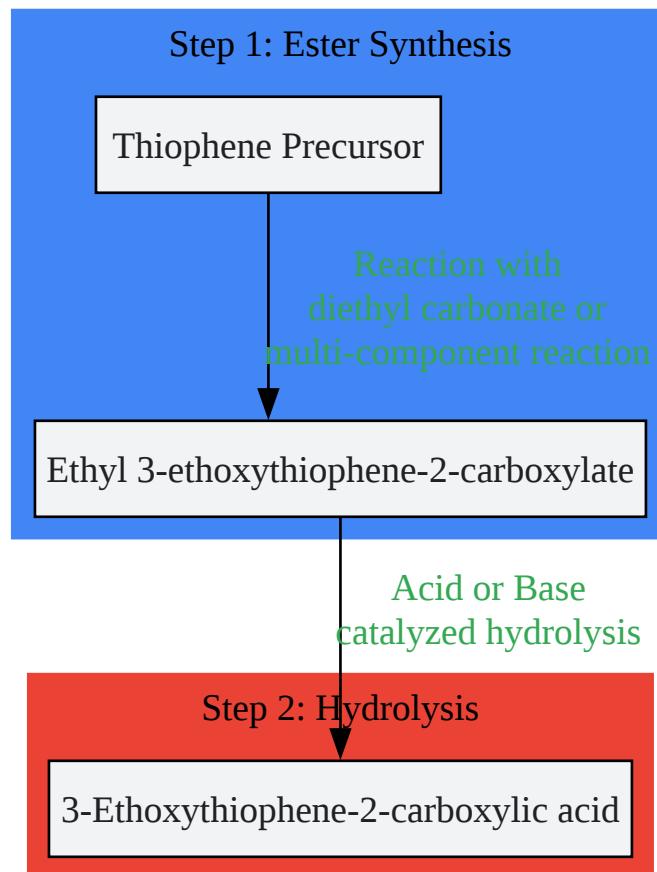
A definitive, detailed experimental protocol for the synthesis of **3-Ethoxythiophene-2-carboxylic acid** is not readily available in the public domain. However, a plausible synthetic route can be extrapolated from general methods for the preparation of thiophene-2-carboxylic acid derivatives. A common approach involves the synthesis of an ester precursor followed by hydrolysis.

Plausible Synthetic Pathway

A likely two-step synthesis would involve:

- Synthesis of Ethyl 3-ethoxythiophene-2-carboxylate: This ester could potentially be synthesized via several methods, including the reaction of a suitable thiophene precursor with diethyl carbonate or through a multi-component reaction involving an active methylene compound.

- Hydrolysis to **3-Ethoxythiophene-2-carboxylic acid**: The resulting ethyl ester would then be hydrolyzed to the corresponding carboxylic acid. This is a standard transformation in organic synthesis.



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